

# Essential Safety and Disposal Protocols for 17:0-20:3 PE-d5

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## Compound of Interest

Compound Name: 17:0-20:3 PE-d5

Cat. No.: B12405335

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For researchers, scientists, and professionals in drug development utilizing **17:0-20:3 PE-d5**, adherence to strict safety and disposal procedures is paramount. This guide provides essential, immediate, and actionable information for the proper handling and disposal of this compound, ensuring laboratory safety and regulatory compliance.

## Hazard Profile

**17:0-20:3 PE-d5** is classified as a hazardous substance requiring careful management. The primary hazards, as identified in its Safety Data Sheet (SDS), are summarized below.

Hazard Classification	Category	Signal Word	Hazard Statement Codes
Flammable Liquid	2	Danger	H225
Acute Toxicity (Oral)	3	Danger	H301
Acute Toxicity (Dermal)	3	Danger	H311
Acute Toxicity (Inhalation)	3	Danger	H331
Carcinogenicity	2	Danger	H351
Skin Irritation	2	Danger	H315
Eye Irritation	2	Danger	H319
Specific Target Organ Toxicity (Single Exposure)	1	Danger	H370
Specific Target Organ Toxicity (Single Exposure)	3	Danger	H336

This data is compiled from safety information provided for **17:0-20:3 PE-d5** solutions.

#### Experimental Protocols: Disposal of **17:0-20:3 PE-d5**

The proper disposal of **17:0-20:3 PE-d5**, which is typically supplied in a dichloromethane and methanol solution, must be handled as hazardous waste due to its flammability and acute toxicity. The solvent mixture itself is also subject to hazardous waste regulations, often falling under the F-list of hazardous wastes from non-specific sources.

#### Step-by-Step Disposal Procedure:

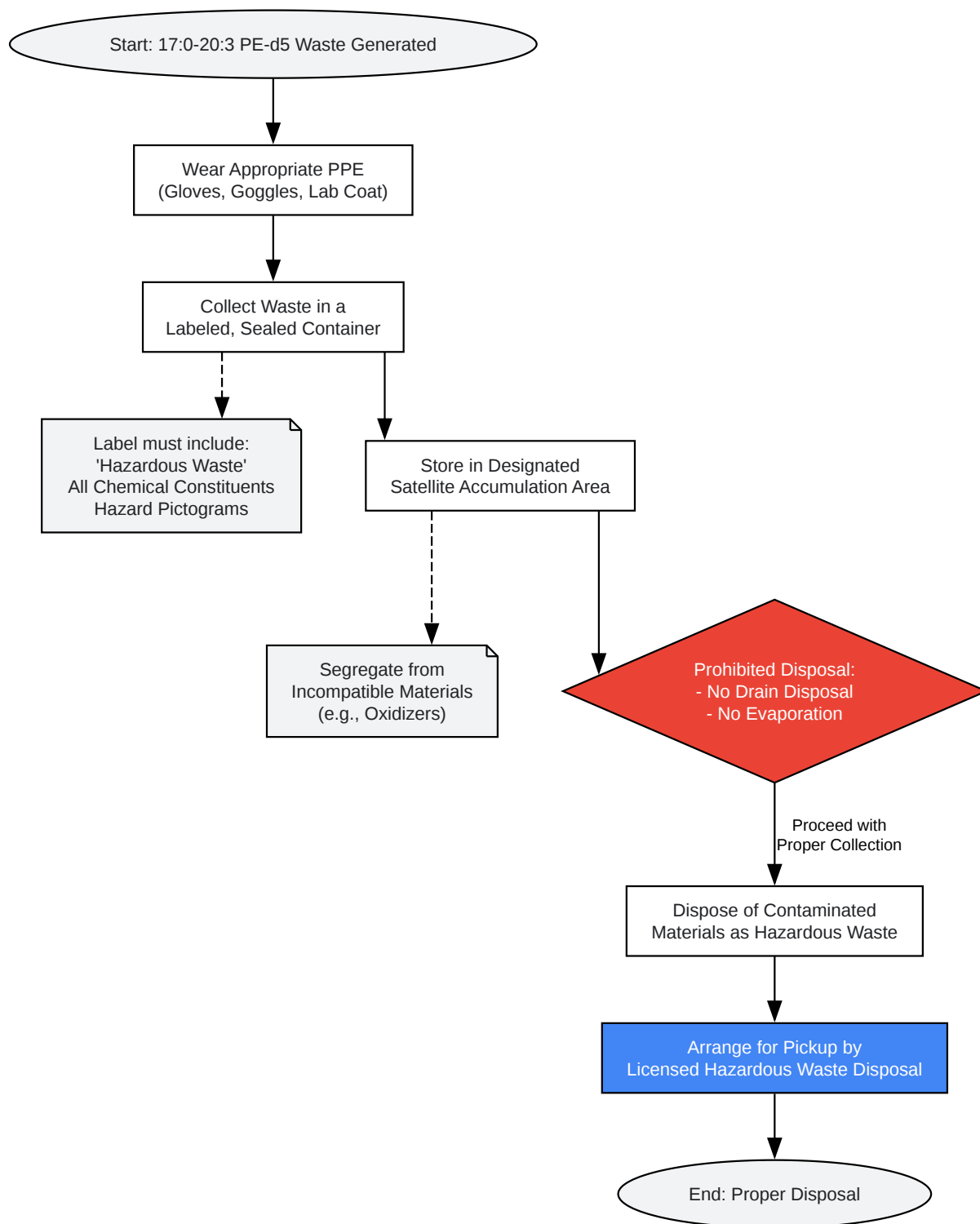
- **Personal Protective Equipment (PPE):** Before handling, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.

- Waste Collection:
  - Designate a specific, sealed, and properly labeled hazardous waste container for the collection of **17:0-20:3 PE-d5** waste.
  - The container must be compatible with flammable and halogenated organic solvents.
  - The label should clearly state "Hazardous Waste," list all chemical constituents (**17:0-20:3 PE-d5**, Dichloromethane, Methanol), and display the relevant hazard pictograms (e.g., flammable, toxic).
- Segregation:
  - Store the waste container in a designated satellite accumulation area.
  - Ensure the waste is segregated from incompatible materials, particularly oxidizing agents. [\[1\]](#)
- Prohibited Disposal Methods:
  - Do not dispose of **17:0-20:3 PE-d5** or its solutions down the drain. [\[1\]](#)[\[2\]](#) This is a violation of environmental regulations and can cause harm to aquatic life and infrastructure.
  - Do not allow the waste to evaporate in a fume hood as a means of disposal.
- Disposal of Contaminated Materials:
  - Any materials that come into contact with the **17:0-20:3 PE-d5** solution, such as pipette tips, gloves, and absorbent pads, must also be disposed of as hazardous waste.
  - Collect these contaminated solids in a separate, clearly labeled hazardous waste bag or container.
- Arranging for Pickup:
  - Once the waste container is full, or in accordance with your institution's policies, arrange for its collection by a licensed hazardous waste disposal service.

- Follow your institution's specific procedures for requesting a hazardous waste pickup.

### Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **17:0-20:3 PE-d5**.



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Caption: Disposal workflow for **17:0-20:3 PE-d5**.

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## References

- 1. Acutely Toxic 'P-listed' Hazardous Chemical Waste Guidance | Office of Research [bu.edu]
- 2. hazardouswasteexperts.com [hazardouswasteexperts.com]
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